

A Technical Guide to the Physicochemical Properties of 2,3-Difluorophenylacetonitrile

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Compound of Interest

Compound Name: 2,3-Difluorophenylacetonitrile

Cat. No.: B137455

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the melting and boiling points of **2,3-Difluorophenylacetonitrile** (CAS No. 145689-34-5), a key intermediate in organic synthesis, particularly within the pharmaceutical and fine chemical industries. This document outlines the core physicochemical properties, details the experimental methodologies for their determination, and presents a logical framework for understanding the compound's physical states.

Core Physicochemical Data

The melting and boiling points are critical parameters for the handling, purification, and reaction setup of **2,3-Difluorophenylacetonitrile**. These properties are summarized in the table below.

Property	Value	Conditions
Melting Point	24 °C	Not specified
Boiling Point	216.9 ± 25.0 °C	760 mmHg[1]
221 °C	Not specified	

Experimental Protocols

While specific experimental reports for the determination of these values for **2,3-Difluorophenylacetonitrile** are not publicly detailed, the following standard methodologies are employed for such organic compounds.

Melting Point Determination

The melting point of an organic solid is typically determined by packing a small amount of the substance into a capillary tube and heating it slowly in a calibrated apparatus. The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the solid is recorded as the melting point range. For a pure compound like **2,3-Difluorophenylacetonitrile**, a sharp melting point range is expected.

General Protocol:

- A small, finely powdered sample of **2,3-Difluorophenylacetonitrile** is packed into a thin-walled capillary tube, sealed at one end.
- The capillary tube is placed in a melting point apparatus, which allows for controlled heating and clear observation of the sample.
- The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears is recorded.
- The temperature at which the entire solid sample has turned into a clear liquid is also recorded. This range is reported as the melting point.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For organic compounds, this is often determined using distillation or a micro-method with a Thiele tube.

General Protocol (Micro method):

- A small quantity (a few milliliters) of **2,3-Difluorophenylacetonitrile** is placed in a small test tube or fusion tube.

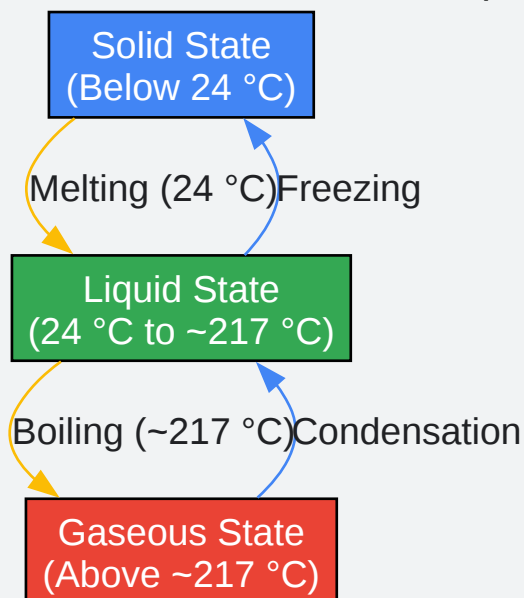
- A short, sealed capillary tube is inverted and placed inside the test tube, with the open end submerged in the liquid.
- The test tube is attached to a thermometer and heated gently in a heating bath (e.g., an oil bath or a Thiele tube).
- As the liquid heats, air trapped in the capillary tube expands and escapes as bubbles.
- Heating continues until a continuous and rapid stream of bubbles emerges from the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.

Physical State Transitions of 2,3-Difluorophenylacetonitrile

The relationship between temperature and the physical state of **2,3-**

Difluorophenylacetonitrile is fundamental to its practical application in a laboratory or industrial setting. The following diagram illustrates these transitions based on its known melting and boiling points.

Physical State Transitions of 2,3-Difluorophenylacetonitrile



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Caption: State transitions of **2,3-Difluorophenylacetonitrile**.

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References

- 1. byjus.com [byjus.com]
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